

Technical Support Center: 1,8-Diazacyclotetradecane-2,7-dione

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Compound of Interest

Compound Name: 1,8-Diazacyclotetradecane-2,7-dione

Cat. No.: B1618170

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This technical support center provides essential information for researchers, scientists, and drug development professionals on the proper handling and storage of **1,8-Diazacyclotetradecane-2,7-dione**.

Troubleshooting Guide and FAQs

This section addresses specific issues that users may encounter during their experiments with **1,8-Diazacyclotetradecane-2,7-dione**.

Frequently Asked Questions (FAQs):

Q1: My **1,8-Diazacyclotetradecane-2,7-dione** sample appears clumpy or has changed in appearance. What could be the cause?

A1: Clumping or a change in the physical appearance of the solid may indicate moisture absorption. As a polyamide precursor, **1,8-Diazacyclotetradecane-2,7-dione** can be hygroscopic. It is crucial to handle the compound in a dry environment, such as a glovebox or under an inert atmosphere, and to store it in a tightly sealed container with a desiccant.

Q2: I am having difficulty dissolving **1,8-Diazacyclotetradecane-2,7-dione**. What solvents are recommended?

A2: **1,8-Diazacyclotetradecane-2,7-dione** exhibits poor solubility in water (approximately 0.1% at room temperature) and non-polar solvents.[1] It has limited solubility in methanol and is sparingly soluble in dimethyl sulfoxide (DMSO), especially with heating.[2] For optimal dissolution, consider using DMSO or a co-solvent system. Gentle heating and sonication can aid in the dissolution process. Refer to the Experimental Protocols section for a detailed procedure.

Q3: I suspect my sample of **1,8-Diazacyclotetradecane-2,7-dione** has degraded. What are the likely degradation pathways?

A3: The primary degradation pathway for **1,8-Diazacyclotetradecane-2,7-dione** is likely hydrolysis of the amide bonds, especially in the presence of acidic or basic conditions and elevated temperatures. This will break the cyclic structure and form the corresponding linear amino acid. To avoid degradation, use anhydrous solvents and avoid contact with strong acids or bases unless required for a specific reaction.

Q4: During a reaction at elevated temperatures, I am observing a loss of material. What could be happening?

A4: **1,8-Diazacyclotetradecane-2,7-dione** has a tendency to sublime at temperatures as low as 150°C, particularly when mixed with volatile compounds.[1] This sublimation can lead to material loss. If heating is necessary, conduct the experiment in a closed system or under conditions that minimize sublimation.

Quantitative Data

The following table summarizes the key quantitative data for **1,8-Diazacyclotetradecane-2,7-dione**.

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₂ N ₂ O ₂	[3]
Molecular Weight	226.32 g/mol	[3]
Melting Point	263 °C	[2][4]
Boiling Point	497.8 ± 38.0 °C (Predicted)	[2]
Density	0.969 ± 0.06 g/cm ³ (Predicted)	[2]
Water Solubility	~0.1% at room temperature	[1]
Solubility in other solvents	Sparingly in DMSO (with heating), Slightly in Methanol	[2]

Experimental Protocols

Protocol 1: General Handling and Weighing

- Environment: Handle **1,8-Diazacyclotetradecane-2,7-dione** in a controlled environment with low humidity, such as a nitrogen-filled glovebox or a fume hood with a dry air stream.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, chemical-resistant gloves, and a lab coat.
- Weighing: Use an analytical balance inside the controlled environment. To prevent static buildup, use an anti-static gun if necessary.
- Transfer: Use clean, dry spatulas and glassware for transferring the solid.
- Cleaning: After handling, decontaminate all surfaces and equipment.

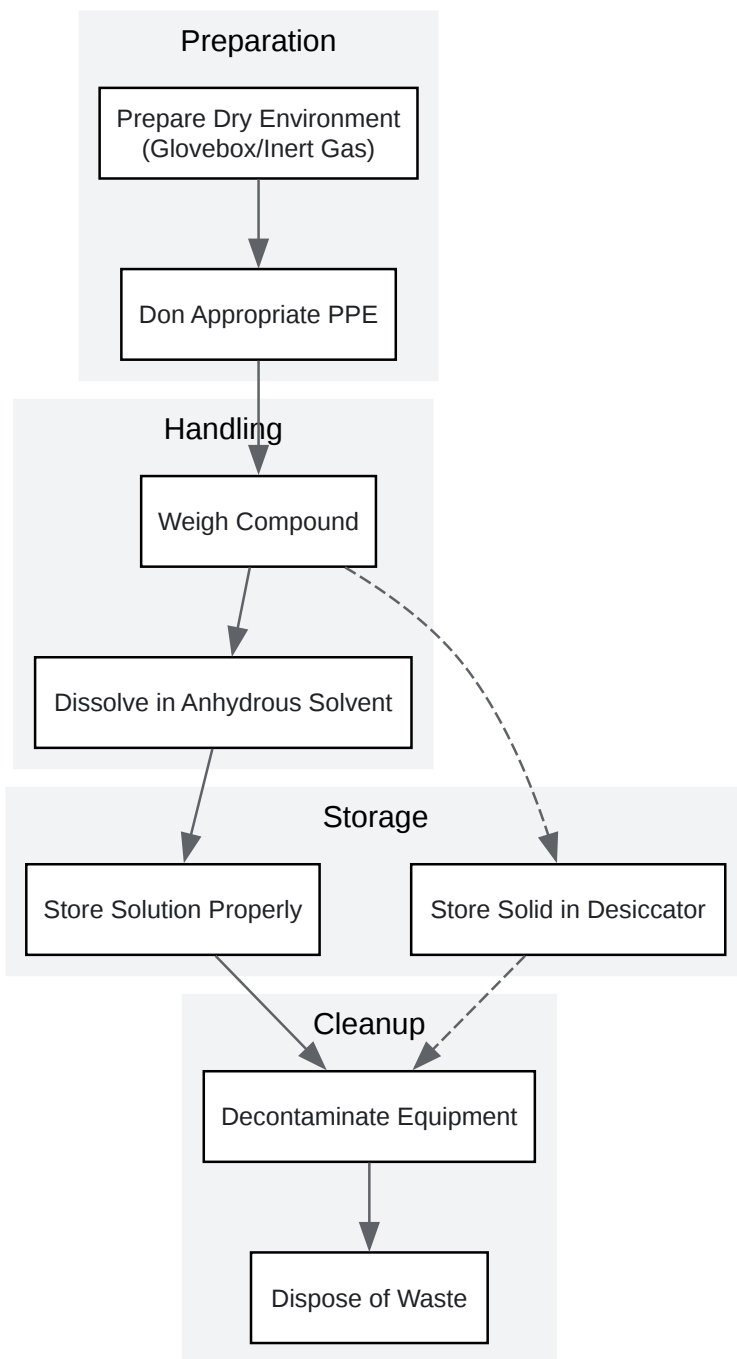
Protocol 2: Dissolving **1,8-Diazacyclotetradecane-2,7-dione**

- Solvent Selection: Based on experimental needs, select an appropriate solvent. For stock solutions, anhydrous DMSO is recommended.
- Preparation:

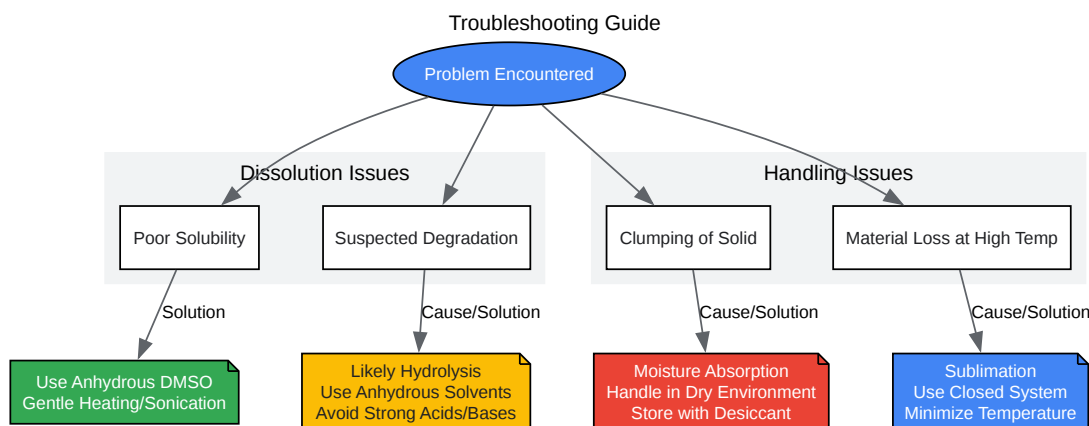
- Accurately weigh the desired amount of **1,8-Diazacyclotetradecane-2,7-dione** in a clean, dry vial.
- Add the appropriate volume of anhydrous solvent to the vial.
- Dissolution:
 - Cap the vial tightly.
 - Gently agitate the mixture using a vortex mixer.
 - If the compound does not fully dissolve, warm the vial gently in a water bath (not exceeding 40-50°C).
 - Alternatively, place the vial in an ultrasonic bath for 5-10 minute intervals until the solid is fully dissolved.
- Storage of Solution: Store the resulting solution in a tightly sealed container, protected from light and moisture. If using DMSO, store at room temperature to avoid freezing.

Visualizations

Experimental Workflow for Handling 1,8-Diazacyclotetradecane-2,7-dione

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Caption: A flowchart outlining the recommended experimental workflow for handling **1,8-Diazacyclotetradecane-2,7-dione**.



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Caption: A troubleshooting guide for common issues encountered with **1,8-Diazacyclotetradecane-2,7-dione**.

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References

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